

Synthesis and manufacturing of Acid Yellow 220

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Compound of Interest

Compound Name: Acid Yellow 220

Cat. No.: B1660042

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An In-depth Technical Guide to the Synthesis and Manufacturing of **Acid Yellow 220**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Acid Yellow 220, also known as C.I. 11714, is a significant member of the metal-complex azo dye class. These dyes are prized for their superior light fastness and wash fastness, properties imparted by the coordination of a metal ion with an azo dye ligand. This technical guide provides a comprehensive overview of the synthesis and manufacturing of **Acid Yellow 220**. While specific, proprietary industrial manufacturing protocols are not publicly available, this document outlines the core chemical principles and provides detailed, analogous experimental methodologies based on established procedures for similar 1:2 metal-complex azo dyes. The synthesis is a multi-step process involving diazotization, azo coupling, and subsequent metallization with a cobalt salt to form the final 1:2 cobalt-dye complex. This guide presents these steps with clarity, supported by quantitative data in tabular format and a visual representation of the synthesis pathway.

Introduction

Acid Yellow 220 is a monoazo dye that incorporates a cobalt ion into its final structure, forming a 1:2 complex where one cobalt ion is coordinated with two molecules of the azo dye ligand. This structural feature is key to its high performance in dyeing applications, particularly for protein fibers like wool and silk, as well as polyamides. The synthesis of such dyes requires a precise sequence of chemical reactions, each with critical parameters that influence the final

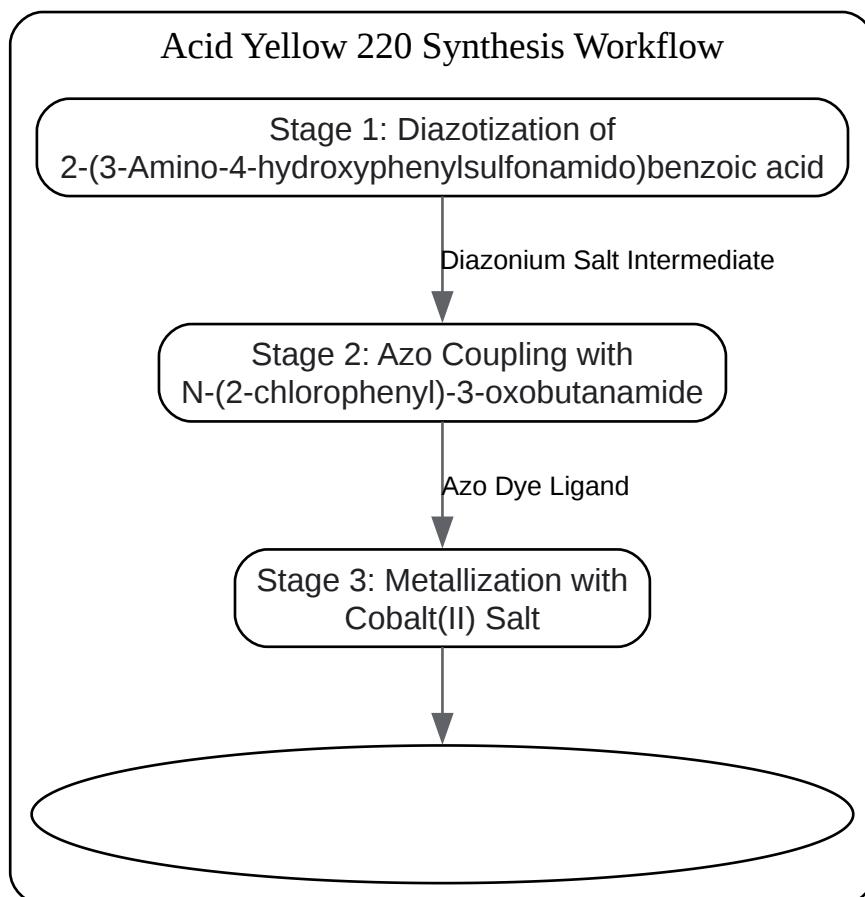
product's yield and purity. This guide will delve into the fundamental reactions that constitute the manufacturing process of **Acid Yellow 220**.

Overall Synthesis Pathway

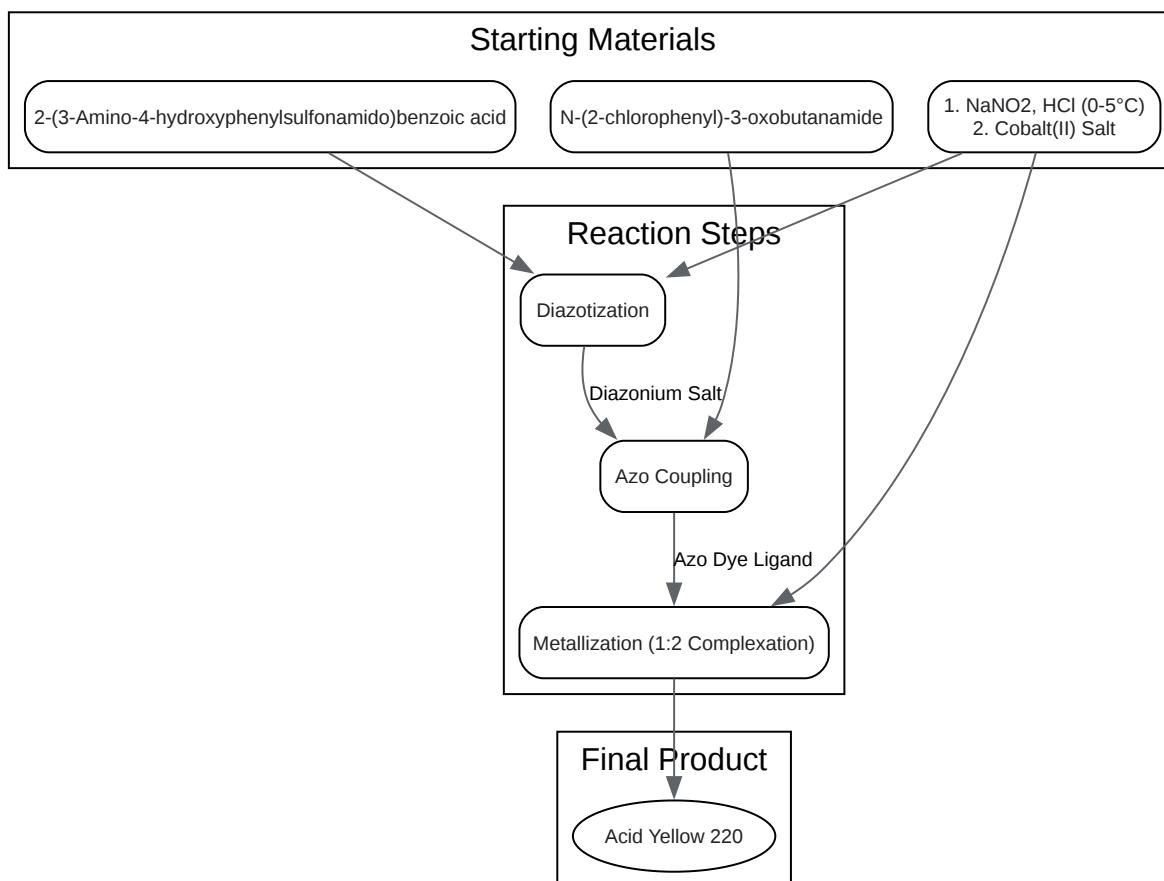
The manufacturing of **Acid Yellow 220** follows a well-established three-stage synthesis route common to many metal-complex azo dyes:

- **Diazotization:** The primary aromatic amine, 2-(3-Amino-4-hydroxyphenylsulfonamido)benzoic acid, is converted into a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is reacted with a coupling component, N-(2-chlorophenyl)-3-oxobutanamide, to form the monoazo dye ligand.
- **Metallization:** The monoazo dye ligand is then treated with a cobalt salt to form the final 1:2 cobalt-dye complex, **Acid Yellow 220**.

The logical relationship of this workflow is depicted in the following diagram:



Synthesis of Acid Yellow 220

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